

Fine-Tuning QoS on HPE FlexFabric 5945: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dac 5945*

Cat. No.: *B1669747*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing Quality of Service (QoS) settings on the HPE FlexFabric 5945 switch. Proper QoS configuration is critical in research environments to ensure that high-priority, latency-sensitive traffic from scientific instruments and critical data transfers are not impeded by other network activities.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental approach to configuring QoS on the HPE FlexFabric 5945?

A1: The HPE FlexFabric 5945 utilizes a modular QoS configuration (MQC) approach.^[1] This involves three core steps:

- **Traffic Classification:** Identifying and categorizing traffic into different classes based on criteria such as IP address, protocol, or port number. This is achieved using the traffic classifier command.
- **Traffic Behavior:** Defining the actions to be taken on each traffic class. This includes actions like marking, policing (rate limiting), or queuing. These are configured using the traffic behavior command.^[1]
- **QoS Policy:** Binding traffic classifiers with their corresponding traffic behaviors. This policy is then applied to an interface (port) or VLAN to enforce the QoS rules using the qos policy

command.

Q2: How can I prioritize real-time data from a scientific instrument over bulk data transfers?

A2: You can achieve this by creating a QoS policy that places the real-time data into a high-priority queue. The HPE 5945 supports Strict Priority (SP) queuing, which services the highest priority queue before any other queue.[\[2\]](#)

Experimental Protocol: Prioritizing Real-Time Data

- Identify Instrument Traffic: Determine the source IP address or a specific TCP/UDP port used by your scientific instrument.
- Configure a Traffic Classifier:
- Configure a Traffic Behavior for High Priority:

```
qos policy priority_research classifier instrument_data behavior high_priority
```

- Apply the Policy to the Ingress Interface:

Q3: My large data transfers (e.g., genomics data) seem to be slow. How can I guarantee a minimum amount of bandwidth for them?

A3: To guarantee bandwidth for large data transfers, you can use Weighted Fair Queuing (WFQ) or Class-Based Queuing (CBQ) and assign a specific bandwidth percentage to the traffic class associated with your data transfers.

Q4: How can I verify that my QoS policy is actually working and that traffic is being classified correctly?

A4: You can use the `display qos policy interface` command to view statistics for a QoS policy applied to an interface. This will show you the number of packets that have matched the rules for each traffic class.

Troubleshooting Steps:

- Enter the interface view of the port where the policy is applied.

- Use the command: `display qos policy interface`
- Examine the "Matched" packet count for your defined classifiers. If the count is zero or not increasing as expected, there may be an issue with your traffic classifier rules.

Troubleshooting Guides

Issue 1: High-priority traffic is being dropped during periods of network congestion.

Possible Cause: The buffer size allocated to the high-priority queue may be insufficient.

Troubleshooting Steps:

- **Examine Queue Statistics:** Use the `display qos queue-statistics interface` command to check for packet drops in the queue corresponding to your high-priority traffic.
 - **Adjust Buffer Allocation:** You can manually configure the data buffer for different queues. It is recommended to enable the Burst feature for applications requiring larger buffer spaces. [\[1\]](#)
 - **Verify Queuing Method:** Ensure that the interface is configured for Strict Priority (SP) queuing for your most critical traffic using the `qos sp` command in the interface view. [\[2\]](#)
- Issue 2: A QoS policy applied to an interface does not seem to have any effect.

Possible Causes:

- The policy is applied in the wrong direction (inbound vs. outbound).
- The traffic classifier rules are incorrect and are not matching the intended traffic.
- The actions defined in the traffic behavior are not appropriate.

Troubleshooting Steps:

- **Verify Policy Application:** Use `display qos policy interface` to confirm the policy is applied and in the correct direction.
- **Check Classifier Rules:** Carefully review your traffic classifier configuration. Ensure that the source/destination IPs, ports, and protocols match the traffic you intend to classify.

- Simulate and Test: If possible, generate test traffic that should match the classifier and monitor the packet statistics to see if they increase.

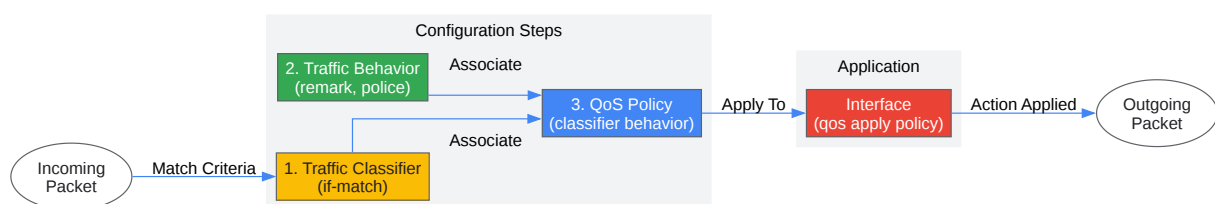
Quantitative Data Summary

The following table summarizes default QoS values and configurable parameters on the HPE FlexFabric 5945.

Parameter	Default Value	Configurable Range	Relevant Commands
Interface Queuing Method	Byte-count WRR	SP, WFQ, WRR	qos sp, qos wrr, qos wfq
Number of Queues per Port	8	2, 4, or 8	qos queue-number
Local Precedence Levels	8 (0-7)	0-7	remark local-precedence
DSCP Value	0-63	0-63	remark dscp

Visualizations

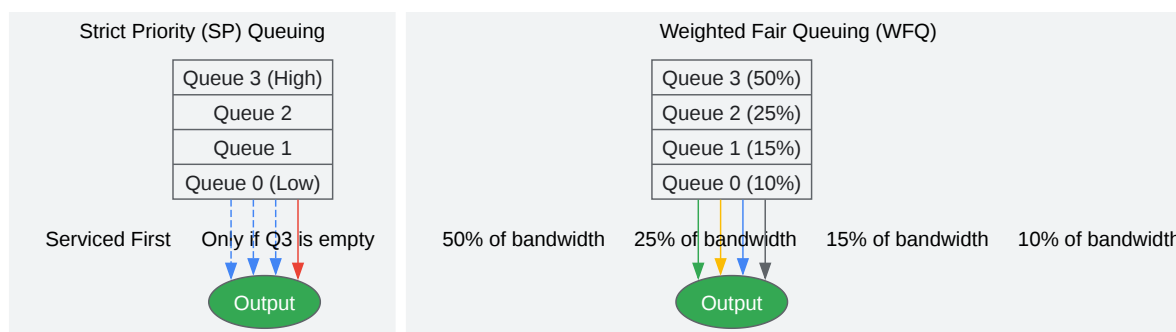
QoS MQC Workflow



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Caption: Modular QoS Configuration (MQC) logical workflow.

Priority Queuing vs. Weighted Fair Queuing



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Caption: Comparison of SP and WFQ queuing behaviors.

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References

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- To cite this document: BenchChem. [Fine-Tuning QoS on HPE FlexFabric 5945: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

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